

spectroscopic analysis of (3-Aminocyclobutyl)methanol (NMR, IR, MS)

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Compound of Interest

Compound Name: (3-Aminocyclobutyl)methanol

Cat. No.: B3021967

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An In-depth Technical Guide to the Spectroscopic Analysis of (3-Aminocyclobutyl)methanol

Authored by: A Senior Application Scientist

Abstract

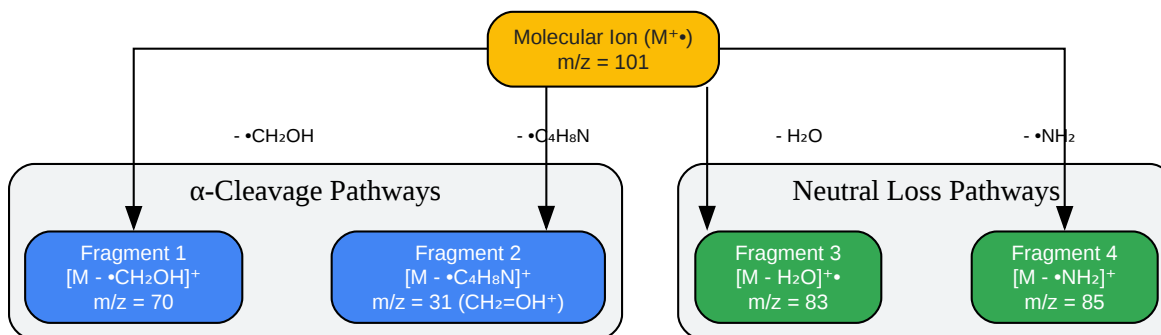
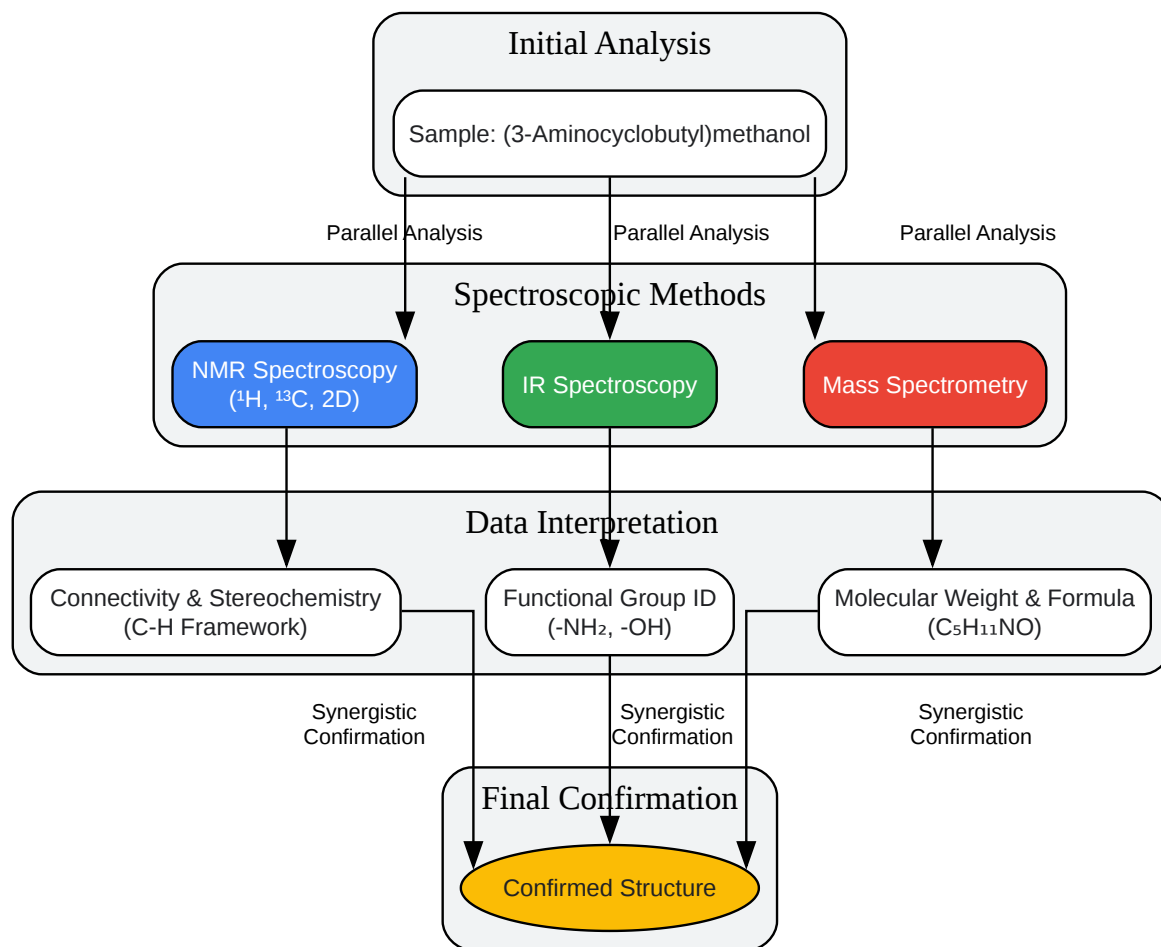
(3-Aminocyclobutyl)methanol is a valuable building block in medicinal chemistry and drug development, prized for its conformationally constrained cyclobutane core.^[1] Its unique puckered structure can impart favorable physicochemical properties to drug candidates.^[1] A thorough and unambiguous structural characterization is paramount for its effective use in synthesis and for regulatory compliance. This guide provides a comprehensive exploration of the spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—required for the complete structural elucidation of this bifunctional molecule. We will delve into the theoretical underpinnings, provide field-tested experimental protocols, and interpret the resulting spectral data, offering a holistic view for researchers, scientists, and drug development professionals.

The Synergy of Spectroscopic Techniques

No single analytical technique can provide a complete structural picture. Instead, we rely on the synergistic interplay of multiple spectroscopic methods. NMR spectroscopy maps the carbon-hydrogen framework and its connectivity, IR spectroscopy identifies the key functional groups, and Mass Spectrometry determines the molecular mass and provides clues to the molecular

formula and fragmentation patterns. This orthogonal approach ensures a self-validating and robust characterization of the target molecule.

The logical workflow for this multi-faceted analysis is depicted below.



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References

- 1. researchgate.net [researchgate.net]
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